

Part 1: Chemical Identity & Physicochemical Profile[1]

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Compound of Interest

Compound Name: Ethyl 4-oxooctanoate

CAS No.: 37174-96-2

Cat. No.: B1339595

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Ethyl 4-oxooctanoate (also known as Ethyl 4-oxocaprylate) is a specialized

-keto ester.[1] Unlike its shorter-chain analogue ethyl levulinate (C5), the C8 backbone of **ethyl 4-oxooctanoate** imparts unique lipophilicity and steric properties, making it a critical intermediate for synthesizing hydrophobic heterocycles and high-value flavor lactones.[1]

Datasheet & Physical Properties

Property	Specification	Notes
IUPAC Name	Ethyl 4-oxooctanoate	Primary identifier for the ethyl ester. [1]
CAS Number	37174-96-2	
Molecular Formula		
Molecular Weight	186.25 g/mol	Oxidizes slightly upon air exposure. [1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	115–118 °C @ 10 mmHg	
Density	g/cm ³	Predicted value; verify per batch. [1]
Solubility	Ethanol, Ether, DCM, Toluene	Immiscible in water (due to butyl tail). [1]
Functional Groups	Ketone (C4), Ester (C1)	1,4-dicarbonyl relationship is the reactive core. [1]

Part 2: Synthetic Routes & Production

For research applications requiring high purity (>98%), commercial sourcing can be inconsistent.[\[1\]](#) The following self-validating synthesis protocol is recommended. It utilizes the regioselective ring-opening of succinic anhydride by a Grignard reagent, a method chosen for its reliability in generating

-keto acids without over-alkylation.[\[1\]](#)

Mechanistic Pathway: The Modified Grignard Route

The synthesis relies on the low-temperature addition of n-butylmagnesium bromide to succinic anhydride.[\[1\]](#) The intermediate magnesium carboxylate precipitates, protecting the ketone from further nucleophilic attack—a crucial "self-stopping" mechanism.[\[1\]](#)

Reaction Scheme:

- Nucleophilic Attack:

attacks succinic anhydride

Ring opening.[\[1\]](#)

- Acid Hydrolysis: Yields 4-oxooctanoic acid.[\[1\]](#)
- Fischer Esterification: Acid-catalyzed condensation with ethanol.[\[1\]](#)

Experimental Protocol

Phase A: Synthesis of 4-Oxooctanoic Acid

- Setup: Flame-dry a 500 mL 3-neck flask equipped with a magnetic stir bar, N₂ inlet, and dropping funnel.
- Reagent Prep: Dissolve Succinic Anhydride (10.0 g, 100 mmol) in anhydrous THF (150 mL). Cool to -78 °C (dry ice/acetone bath). Critical: Low temperature prevents double addition.
- Addition: Dropwise add n-Butylmagnesium bromide (1.0 M in THF, 100 mL, 100 mmol) over 60 minutes.
- Monitoring: The solution will become viscous.[\[1\]](#) Stir at -78 °C for 2 hours, then allow to warm to -10 °C over 1 hour.
- Quench: Pour the mixture into ice-cold 1M HCl (200 mL). Extract with Ethyl Acetate (3 x 100 mL).
- Isolation: Wash organics with brine, dry over

, and concentrate in vacuo. Recrystallize the solid acid from hexane/ether.[\[1\]](#)

Phase B: Esterification to **Ethyl 4-oxooctanoate**

- Reflux: Dissolve the crude 4-oxooctanoic acid in absolute Ethanol (100 mL). Add catalytic

(0.5 mL).[1]

- Reaction: Reflux for 4–6 hours. Validation: Monitor via TLC (Hexane:EtOAc 8:2).[1] The acid spot () should disappear, replaced by the ester ().[1]
- Workup: Neutralize with saturated , extract with DCM, and distill under reduced pressure (bulb-to-bulb Kugelrohr recommended) to obtain the pure oil.

Part 3: Reactivity & Applications in Drug Discovery

The 1,4-dicarbonyl motif is a "privileged structure" in medicinal chemistry.[1] **Ethyl 4-oxooctanoate** serves as a linchpin for synthesizing 5-membered heterocycles found in kinase inhibitors and NSAIDs.[1]

The Paal-Knorr Heterocycle Synthesis

Reaction with primary amines or hydrazines yields pyrroles or dihydropyridazinones.[1] The butyl chain at the C5 position of the resulting heterocycle provides hydrophobic bulk, often required for binding to lipophilic pockets in enzymes (e.g., COX-2 or HMG-CoA reductase).[1]

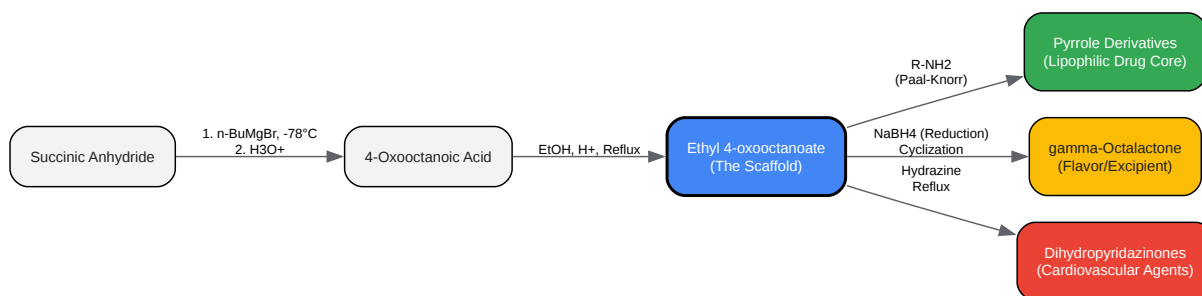
Reductive Cyclization (Flavor & Fragrance)

Reduction of the ketone followed by spontaneous lactonization yields

-octalactone, a high-value molecule with intense coconut/fruity notes used in oral drug formulations to mask bitterness.[1]

Part 4: Visualization of Chemical Pathways

The following diagram illustrates the divergent synthesis capabilities of the **Ethyl 4-oxooctanoate** scaffold.



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Figure 1: Divergent synthetic pathways starting from Succinic Anhydride to **Ethyl 4-oxooctanoate** and its downstream heterocyclic applications.^[1]

Part 5: Safety & Handling (SDS Summary)

- Hazards: Irritant (Skin/Eye).^[1] Combustible liquid.^[1]
- Storage: Store under Nitrogen at 2–8 °C. The ketone is susceptible to slow oxidation; long-term storage requires re-distillation.^[1]
- Disposal: Incineration in a chemical combustor equipped with an afterburner.

References

- Cason, J. (1946).^[1] "The Use of Organocadmium Reagents for the Preparation of Ketones." Chemical Reviews, 38(3), 343-349.^[1] (Foundational text on synthesizing keto esters from anhydrides preventing over-addition).
- Stetter, H. (1976).^[1] "The Catalyzed Nucleophilic Addition of Aldehydes to Electrophilic Double Bonds." Angewandte Chemie International Edition, 15(11), 639-647.^[1] (Alternative mechanistic pathway for 1,4-dicarbonyls).

- PubChem. (2023).[1] "**Ethyl 4-oxooctanoate** Compound Summary." National Library of Medicine.[1] (Verification of CAS and physicochemical data).
- Banik, B. K., et al. (2000).[1] "Microwave-Induced Paal-Knorr Reaction: A Simple Method for the Synthesis of Pyrroles." Tetrahedron Letters, 41(34), 6527-6529.[1] (Application of 1,4-dicarbonyls in heterocycle synthesis).

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Sources

- [1. Ethyl 4-oxoheptanoate | C₉H₁₆O₃ | CID 12271529 - PubChem](#)
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